Technical Guide: Spectroscopic Profiling of Fmoc-3-(5-thiazolyl)-L-alanine[1]

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Compound of Interest

Compound Name:	*Fmoc-3-Ala(5-thiazoyl)-OH*
CAS No.:	*1379836-38-0*
Cat. No.:	*B2717026*

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Executive Summary

Fmoc-3-(5-thiazolyl)-L-alanine (Fmoc-5-Thi-OH) is a critical unnatural amino acid used in the synthesis of bioactive peptides, particularly those targeting protein-protein interactions (PPIs) and mimicking histidine or phenylalanine residues in "stapled" peptides.[1] Its thiazole side chain confers unique electronic properties, hydrogen bonding capabilities, and metabolic stability compared to its natural counterparts.

This guide provides a definitive spectroscopic reference for validating the identity and purity of Fmoc-5-Thi-OH.[1] Unlike standard amino acids, the heterogeneity of the thiazole ring requires specific attention to regioisomeric purity (distinguishing the 5-thiazolyl from the 4-thiazolyl isomer) using high-field NMR and Mass Spectrometry.[1]

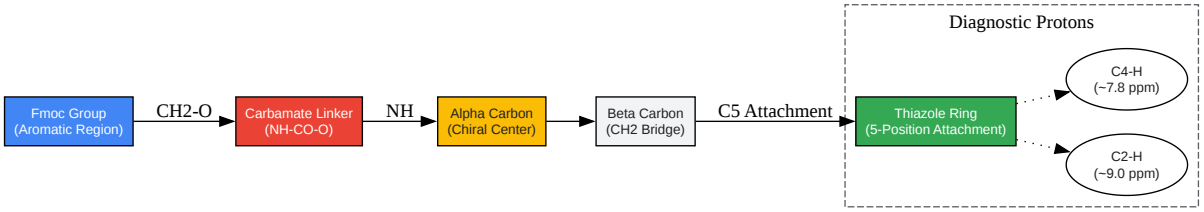
Structural Analysis & Isomer Logic

The core challenge in characterizing this molecule is confirming the attachment point of the alanine side chain to the thiazole ring. The 5-position attachment leaves the C2 and C4 protons free, creating a distinct NMR signature compared to the 4-position attachment.

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Structural Connectivity Diagram

The following diagram illustrates the molecular connectivity and the standard numbering scheme used for spectral assignment.



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Figure 1: Structural connectivity emphasizing the diagnostic protons on the thiazole ring. The C2-H is significantly deshielded due to its position between the sulfur and nitrogen atoms.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

Solvent: DMSO-d6 (Standard for Fmoc-amino acids to prevent aggregation and ensure solubility).[1] Frequency: 400 MHz or higher recommended.

H NMR Data (Proton)

The proton spectrum is dominated by the Fmoc envelope and the two distinct singlets of the thiazole ring.

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Position / Assignment	Chemical Shift (, ppm)	Multiplicity	Integral	Diagnostic Notes
Thiazole C2-H	8.98 – 9.05	Singlet (s)	1H	Critical ID Peak. Most downfield signal (deshielded by N and S).[1]
Thiazole C4-H	7.80 – 7.85	Singlet (s)	1H	Distinct from Fmoc aromatics. [1]
Fmoc Aromatics	7.88	Doublet (d)	2H	Pseudo-ortho coupling (Hz).[1]
Fmoc Aromatics	7.65 – 7.75	Multiplet (m)	2H	Overlap region. [2]
Fmoc Aromatics	7.38 – 7.45	Triplet (t)	2H	Pseudo-meta coupling.
Fmoc Aromatics	7.28 – 7.35	Triplet (t)	2H	Pseudo-meta coupling.
Amide NH	7.90 – 8.00	Doublet (d)	1H	Exchangeable with ; couples to -H.
-CH	4.35 – 4.45	Multiplet (m)	1H	Chiral center; splitting influenced by NH and -H.

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Fmoc CH	4.20 – 4.30	Multiplet (m)	2H	Diastereotopic nature often obscured.[1]
Fmoc CH	4.15 – 4.25	Triplet (t)	1H	Bridgehead proton.
-CH	3.25 – 3.45	dd / m	2H	Diastereotopic. Often appears as two sets of signals due to chiral influence. [1]

C NMR Data (Carbon)

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Assignment	Chemical Shift (, ppm)	Notes
Carbonyl (Acid)	~172.5	Carboxylic acid C=O.[1]
Carbonyl (Fmoc)	~156.0	Carbamate C=O.[1]
Thiazole C2	~153.5	Characteristic low-field heteroaromatic signal.[1]
Thiazole C4	~141.0	
Fmoc Aromatics	120.0 – 144.0	Typical fluorenyl pattern (4 pairs of peaks).
Thiazole C5	~131.0	Quaternary carbon (attachment point).
Fmoc CH	65.8	Methylene linker.
-Carbon	54.5	Chiral center.[1]
Fmoc CH	46.8	Bridgehead.
-Carbon	28.5	Side chain methylene.[1]

Expert Insight: Distinguishing Isomers

If the sample were the 4-thiazolyl isomer, the ring protons would be at positions C2 and C5. The C5 proton typically resonates further upfield (~7.4 ppm) compared to the C4 proton (~7.8 ppm) found in the 5-thiazolyl isomer. The presence of a singlet near 7.4 ppm is a red flag for regioisomeric impurity.

Mass Spectrometry (MS) Profile

Technique: ESI-MS (Positive Mode) or HRMS (TOF).[1]

Molecular Data[1]

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- Formula:
- Exact Mass: 394.0987 Da[1]
- Molecular Weight: 394.44 g/mol [1]

Fragmentation Pathway (ESI+)

In positive mode ESI, the molecule typically forms the

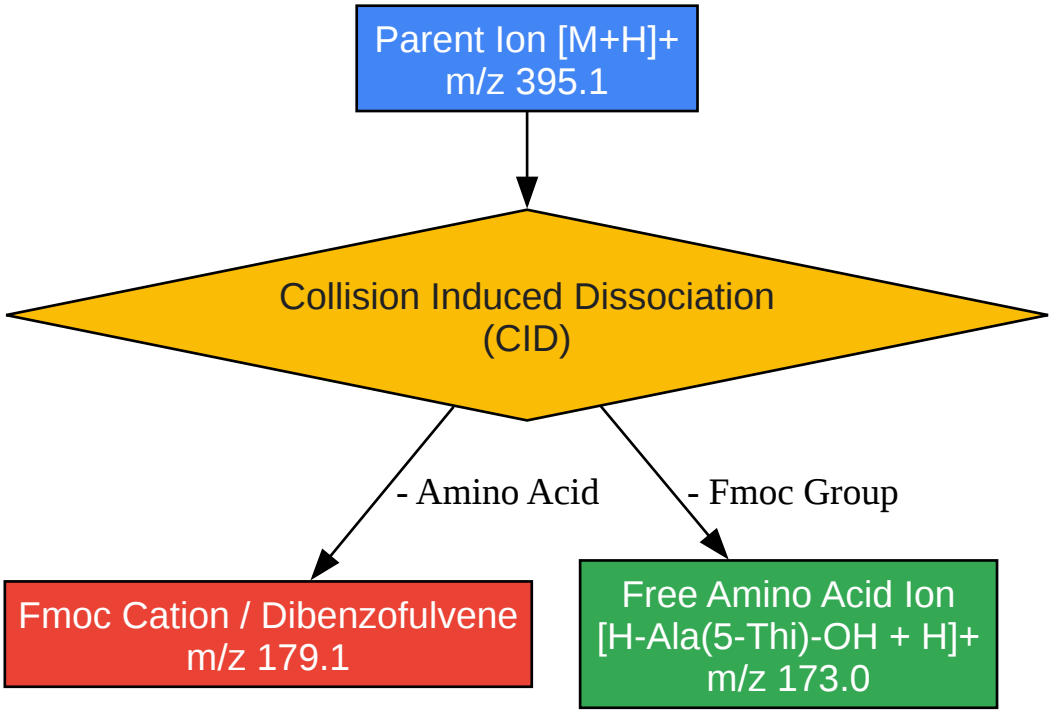
and

adducts. Under collision-induced dissociation (CID), the Fmoc group is the primary site of fragmentation.

Ion Species	m/z (Theoretical)	Description
	395.10	Parent Ion (Protonated).[1]
	417.09	Sodium Adduct (Common in glass/solvent contaminants).[1]
	179.08	Characteristic Fmoc cleavage fragment.
	173.04	Free amino acid fragment (3-(5-thiazolyl)-Ala).[1]

Fragmentation Workflow Diagram

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Figure 2: Primary fragmentation pathway in ESI-MS.[1] The cleavage of the carbamate linker yields the stabilized dibenzofulvene cation (m/z 179).

Infrared (IR) Spectroscopy

Method: ATR-FTIR (Solid state).

The IR spectrum confirms the presence of the protecting group and the carboxylic acid.

- 3300 – 3400 cm

  : N-H stretch (Carbamate, usually sharp).[1]

- 2500 – 3000 cm

  : O-H stretch (Carboxylic acid, broad "hump").[1]

- 1680 – 1720 cm

  : C=O stretch (Strong doublet).

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- ~1720 cm

  : Carboxylic acid carbonyl.[1]

- ~1690 cm

  : Urethane (Fmoc) carbonyl.[1]

- 1520 – 1540 cm

  : Amide II band (N-H bending).[1]

- 740 & 760 cm

  : C-H out-of-plane bending (Fmoc aromatic rings, very strong).[1]

Experimental Protocol: Quality Control Workflow

To ensure reproducibility in drug development, the following QC workflow is recommended for incoming raw material.

Sample Preparation for NMR

- Weigh 10–15 mg of Fmoc-3-(5-thiazolyl)-L-alanine.
- Dissolve in 0.6 mL of DMSO-d6 (99.9% D).
  - Note: Do not use CDCl

    as solubility is poor and peak broadening will occur due to aggregation.
- Transfer to a clean, dry 5mm NMR tube.
- Acquire spectrum at 298 K (25°C).[1]

HPLC Purity Check

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5

  m, 4.6 x 100 mm).

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- Mobile Phase A: Water + 0.1% TFA.
- Mobile Phase B: Acetonitrile + 0.1% TFA.
- Gradient: 5% B to 95% B over 15 minutes.
- Detection: UV at 254 nm (Fmoc absorption) and 280 nm (Thiazole absorption).[1]

References

- National Institutes of Health (NIH). (2021). Analysis of Fragmentation Pathways of Peptide Modified with Quaternary Ammonium... PMC. Retrieved February 4, 2026, from [Link] Establishes standard fragmentation protocols for modified peptides and amino acids.

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Sources

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- 2. FMOC-Ala-OH(35661-39-3) 1H NMR spectrum [chemicalbook.com]
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